Introduction: Profile of Cyclohexyl Cyclohexanecarboxylate

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Compound of Interest		
Compound Name:	*Cyclohexyl cyclohexanecarboxylate*	
Cat. No.:	*B107347*	*Get Quote*

Cyclohexyl cyclohexanecarboxylate is an organic compound characterized by an ester functional group linking two cyclohexane rings.[1] Its chemical structure confers properties such as low water solubility and a non-polar nature, making it soluble in organic solvents.[1] These characteristics are pivotal in understanding its environmental distribution and bioavailability to microorganisms.[2] The compound is used in various applications, including as a solvent, plasticizer, and an intermediate in the synthesis of other chemicals.[1][3] Given its potential for environmental release, a thorough evaluation of its biodegradability is essential for a complete ecological risk assessment.

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CAS: 15840-96-7

Molecular Formula: $C_{13}H_{22}O_2$

Cyclohexyl Cyclohexanecarboxylate

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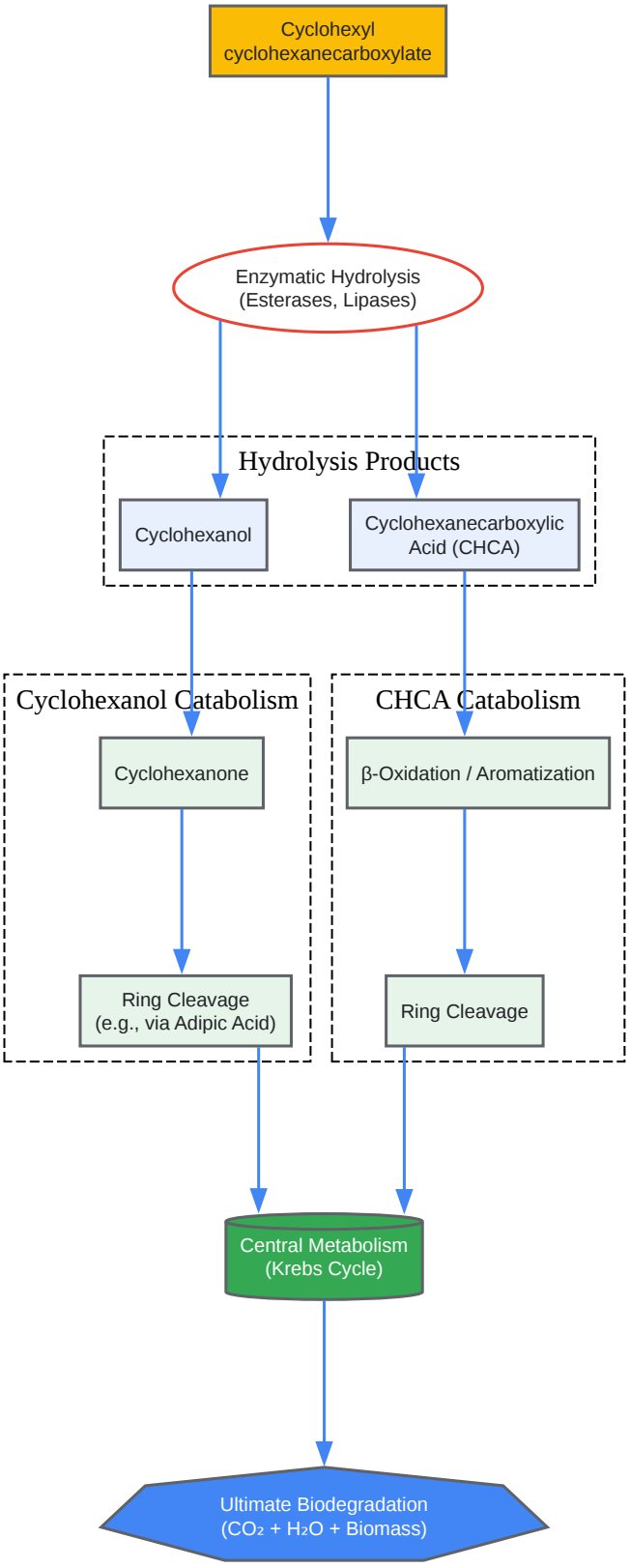

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Caption: Proposed aerobic biodegradation pathway for **cyclohexyl cyclohexanecarboxylate**.

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Section 2: Standardized Methodologies for Assessing Biodegradability

To empirically determine the biodegradability of a chemical, standardized test protocols are employed. The Organisation for Economic Co-operation and Development (OECD) provides a suite of guidelines that are globally recognized for regulatory and scientific purposes. [4]For screening chemicals, the "Ready Biodegradability" tests (OECD 301 series) are paramount. [5][6]A positive result in these stringent tests provides strong evidence that the substance will undergo rapid and ultimate degradation in a variety of aerobic environments.

Detailed Protocol: OECD 301F - Manometric Respirometry Test

This method is particularly suitable for assessing poorly soluble compounds like **cyclohexyl cyclohexanecarboxylate**. [7]It determines the extent of biodegradation by measuring the oxygen consumed by a microbial inoculum over a 28-day period.

Principle: A known volume of a mineral medium containing the test substance at a specific concentration is inoculated with a mixed population of microorganisms (typically from activated sludge). The mixture is incubated in a sealed flask connected to a respirometer. As microorganisms metabolize the test substance, they consume oxygen, and the amount consumed is measured over time. The percentage of biodegradation is calculated by comparing the measured oxygen uptake to the theoretical maximum oxygen demand (ThOD).

Experimental Protocol:

- Preparation of Reagents:
  - Mineral Medium: Prepare a buffered aqueous solution containing essential mineral salts (e.g., potassium phosphate, magnesium sulfate, calcium chloride, ferric chloride) as per the OECD 301 guideline. This ensures that microbial growth is not limited by nutrient availability, making the test substance the sole carbon source.
  - Inoculum: Obtain fresh activated sludge from a domestic wastewater treatment plant. The sludge is washed and aerated to reduce its endogenous respiration rate. This provides a diverse, environmentally relevant microbial community.

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- Test Substance: Prepare a stock solution or dispersion of **cyclohexyl cyclohexanecarboxylate**. Due to its low water solubility, it may be necessary to adsorb it onto an inert support like silica gel or use a solvent-free direct addition method.
- Reference Substance: A readily biodegradable compound, such as sodium benzoate, is run in parallel. This serves as a positive control to verify the viability and activity of the inoculum. A valid test requires the reference to meet the pass level. [8]

- Apparatus Setup:
  - Set up multiple respirometer flasks for each condition:
    - Test Flasks (duplicate): Mineral medium + Inoculum + Test Substance.
    - Blank Control (duplicate): Mineral medium + Inoculum (measures endogenous respiration of the inoculum).
    - Reference Control (single): Mineral medium + Inoculum + Reference Substance.
  - A vessel containing a CO_2 absorbent (e.g., potassium hydroxide) is placed inside each sealed flask to trap the carbon dioxide produced, ensuring that pressure changes are solely due to oxygen consumption.
- Incubation and Measurement:
  - Incubate the flasks at a constant temperature (20-25°C) in the dark for 28 days, with continuous stirring to ensure oxygen transfer.
  - The oxygen consumption is measured continuously or at frequent intervals by the respirometer.
- Data Calculation and Interpretation:
  - The net oxygen consumption for the test substance is calculated by subtracting the oxygen consumption of the blank control from that of the test flasks.
  - The percentage of biodegradation is calculated as: % Biodegradation = (O_2 consumed [mg] / ThOD [mg]) * 100

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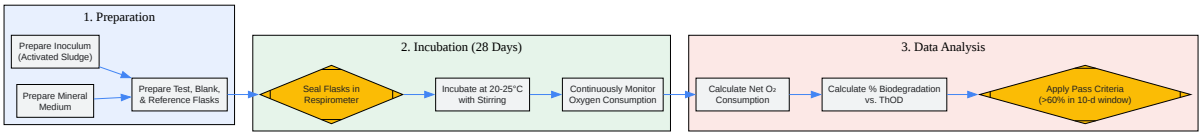
- Pass Criteria for Ready Biodegradability: The substance is considered "readily biodegradable" if it achieves >60% of its ThOD within a 10-day window during the 28-day test period. The 10-day window begins when biodegradation first exceeds 10%. [5]



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Caption: Experimental workflow for the OECD 301F Manometric Respirometry test.

Section 3: Data Synthesis and Interpretation

While specific experimental data for **cyclohexyl cyclohexanecarboxylate** is not readily available in public literature, a scientifically grounded prediction of its biodegradability can be made based on its structure and the known fate of its components.

The initial hydrolysis step is unlikely to be a barrier, as esterases are widespread. The subsequent degradation of cyclohexanol and cyclohexanecarboxylic acid is also well-documented. [9][10][11]However, the kinetics can be influenced by factors such as the initial concentration (high concentrations of CHCA can be inhibitory) and environmental conditions like pH and temperature. [11][12]Given that both hydrolysis products are known to be biodegradable, it is plausible that **cyclohexyl cyclohexanecarboxylate** would be classified as, at a minimum, inherently biodegradable. It may pass the stringent criteria for ready biodegradability, though this would need to be confirmed experimentally, as the kinetics of the complete process are unknown.

Table 1: Predicted Biodegradability Profile of **Cyclohexyl Cyclohexanecarboxylate** and its Metabolites

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Compound	Test Guideline	Expected Outcome	Classification	Rationale & References
Cyclohexyl cyclohexanecarboxylate	OECD 301F	>60% ThOD	Potentially Readily Biodegradable	Ester linkage is susceptible to hydrolysis;[9][13] degradation of hydrolysis products is known. [10][11]
Cyclohexanol	OECD 301 Series	>60% ThOD	Readily Biodegradable	Known to be mineralized via cyclohexanone and ring-opening. [10][14]
Cyclohexanecarboxylic Acid	OECD 301 Series	>60% ThOD	Readily Biodegradable	Degraded efficiently by acclimated activated sludge via multiple pathways. [11][15][16]

Conclusion

The biodegradability of **cyclohexyl cyclohexanecarboxylate** is governed by a sequential metabolic process. The molecule's structure strongly suggests a primary degradation step involving enzymatic hydrolysis of the ester bond, yielding cyclohexanol and cyclohexanecarboxylic acid. Both of these intermediates are known to be readily biodegradable under aerobic conditions, indicating that the parent compound is unlikely to persist in environments with active microbial communities. While it is predicted to be, at minimum, inherently biodegradable, empirical testing using standardized protocols such as the OECD 301F is necessary to definitively classify it as "readily biodegradable" and to determine the kinetics of its complete mineralization. This information is critical for accurate environmental risk assessment and for the development of sustainable chemical products.

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